

Synthesis of 5-Chlorosulphonyl-2-methoxy benzoic acid: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Chlorosulfonyl-2-methoxybenzoic Acid-d3

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This document provides detailed application notes and protocols for the synthesis of 5-Chlorosulphonyl-2-methoxy benzoic acid, a key intermediate in the production of various pharmaceuticals, including nonsteroidal anti-inflammatory drugs (NSAIDs) like meloxicam and piroxicam.[1] The protocols outlined below are intended for researchers, scientists, and professionals in drug development.

Overview

5-Chlorosulphonyl-2-methoxy benzoic acid (CAS Number: 51904-91-7) is a reactive compound containing a carboxylic acid, a methoxy group, and a chlorosulphonyl group.[2][3][4][5] The presence of the highly electrophilic chlorosulphonyl group makes it a valuable reagent for introducing the sulfonyl moiety in the synthesis of sulfonamides and other pharmaceutical compounds.[6] The synthesis described herein involves the chlorosulfonation of 2-methoxybenzoic acid.

Experimental Protocols

This section details the methodology for the synthesis of 5-Chlorosulphonyl-2-methoxy benzoic acid.

Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	Quantity
2-Methoxybenzoic acid (o-anisic acid)	C ₈ H ₈ O ₃	152.15	26.8 g
Chlorosulphonic acid	ClHO ₃ S	116.52	55 ml
Dichloroethane	C ₂ H ₄ Cl ₂	98.96	72 ml
Sodium chloride	NaCl	58.44	10 g
Ice water	H ₂ O	18.02	300 g

Synthesis Procedure

The synthesis of 5-Chlorosulphonyl-2-methoxy benzoic acid is achieved through the chlorosulfonation of 2-methoxybenzoic acid.^[7]

- **Reaction Setup:** In a well-ventilated fume hood, a stirred mixture of dichloroethane (72 ml), o-anisic acid (26.8 g), and sodium chloride (10 g) is prepared in a suitable reaction vessel.
- **Addition of Chlorosulphonic Acid:** Chlorosulphonic acid (55 ml) is added to the stirred mixture over a period of 6 hours at a controlled temperature of 20°C.^[7]
- **Heating Profile:**
 - The mixture is warmed to 40°C.
 - After one hour at 40°C, the temperature is increased to 65°C.
 - The reaction mixture is maintained at 65°-70°C for 17 hours.^[7]
- **Work-up:**
 - After the reaction is complete, the mixture is cooled.
 - The cooled reaction mixture is carefully poured into ice water (300 g).

- The product, 5-Chlorosulphonyl-2-methoxy benzoic acid, precipitates as a colorless solid.
[7]
- Isolation and Yield: The solid product is collected by filtration, washed with cold water, and dried. The reported yield for this procedure is 28.7 g (65%).[7]

Data Presentation

The following table summarizes the key quantitative data associated with the synthesis.

Parameter	Value	Reference
Starting Material (o-anisic acid)	26.8 g	[7]
Product Yield (crude)	28.7 g	[7]
Molar Yield	65%	[7]
Molecular Formula	C ₈ H ₇ ClO ₅ S	[2][4][5]
Molecular Weight	250.66 g/mol	[2][4][5]
Appearance	Colorless solid	[7]

Visualizations

The following diagrams illustrate the chemical reaction pathway and the experimental workflow.

Caption: Chemical reaction pathway for the synthesis.

Caption: Step-by-step experimental workflow.

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